Technical Guide: 2-Bromopyridine-3,5-dicarboxylic Acid & Derivatives

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Compound of Interest

Compound Name:	*2-Bromopyridine-3,5-dicarboxylic acid*
Cat. No.:	*B12851999*

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Primary CAS Number (Diethyl Ester): 70416-44-3 Target Compound: **2-Bromopyridine-3,5-dicarboxylic acid** (Acid form not widely cataloged; typically generated in situ or hydrolyzed from ester) Synonyms: 2-Bromo-3,5-dicarboxypyridine; 2-Bromodinicotinic acid (derivative); Diethyl 2-bromopyridine-3,5-dicarboxylate (commercial precursor).

Part 1: Executive Summary

2-Bromopyridine-3,5-dicarboxylic acid is a highly specialized heterocyclic building block used primarily in the synthesis of Metal-Organic Frameworks (MOFs) and as a scaffold in medicinal chemistry. Unlike its common isomer (2-bromopyridine-3-carboxylic acid), this 3,5-dicarboxylic derivative offers a unique geometry for coordination chemistry and a multifunctional platform for orthogonal functionalization.

Commercially, the compound is almost exclusively available as its diethyl ester (CAS 70416-44-3) or dimethyl ester due to the enhanced stability and solubility of the diester form compared to the free acid. Researchers typically purchase the ester and perform a standard hydrolysis step to access the free acid for coordination studies.

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Core Technical Specifications (Diethyl Ester)

Property	Detail
CAS Number	70416-44-3
Molecular Formula	$C_{11}H_{12}BrNO_4$
Molecular Weight	302.12 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in water
Purity Grade	Typically >97% (HPLC)

Part 2: Chemical Identity & Properties[1][2]

Structural Analysis

The compound features a pyridine ring substituted with a bromine atom at the ortho position (C2) relative to the ring nitrogen, and two carboxylic acid (or ester) groups at the meta positions (C3 and C5).

- Electronic Environment: The pyridine ring is electron-deficient. The presence of two electron-withdrawing carbonyl groups at C3 and C5, combined with the electronegative bromine at C2, makes the C2-Br bond highly activated for nucleophilic aromatic substitution (SNAr) and oxidative addition (Pd-catalyzed couplings).
- Sterics: The C3-substituent creates significant steric pressure on the C2-bromine, which can influence the rate of catalytic cycles compared to less hindered bromopyridines.

Physical Properties (Free Acid vs. Ester)

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Property	Diethyl Ester (Precursor)	Free Acid (Target)
State	Solid	Solid (High melting point)
Melting Point	68–72 °C	>250 °C (Decomposes)
pKa (Predicted)	N/A	$pKa_1 \approx 2.1$, $pKa_2 \approx 4.8$
Solubility	Organics (DCM, THF)	DMSO, DMF, Dilute Base

Part 3: Synthesis & Preparation Protocols[3]

Since the free acid is rarely sold directly, the standard laboratory workflow involves synthesizing or purchasing the diethyl ester and hydrolyzing it.

Route A: Magnesiation-Bromination (Knochel Method)

This is the most authoritative modern synthesis route, utilizing TMP-magnesium bases for regioselective functionalization.

Mechanism:

- Substrate: Diethyl pyridine-3,5-dicarboxylate (Commercial starting material).
- Reagent: $TMP_2Mg{\cdot}2LiCl$ (Knochel-Hauser Base).
- Process: The bulky base selectively deprotonates the C2 position (most acidic proton flanked by N and COOEt) at low temperature (-40 °C).
- Electrophile: The resulting magnesiated species is trapped with an electrophilic bromine source (e.g., 1,2-dibromo-1,1,2,2-tetrachloroethane or Br_2).

Route B: Hydrolysis to Free Acid

To generate the MOF linker (**2-Bromopyridine-3,5-dicarboxylic acid**):

- Dissolution: Dissolve 1.0 eq of Diethyl 2-bromopyridine-3,5-dicarboxylate in THF/MeOH (1:1 v/v).

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- Saponification: Add 3.0 eq of LiOH (2M aqueous solution) dropwise at 0 °C.
- Reaction: Stir at Room Temperature (RT) for 4–6 hours. Monitor by TLC (disappearance of ester spot).
- Workup: Acidify carefully with 1M HCl to pH 2–3. The diacid typically precipitates. Filter, wash with cold water, and dry under vacuum.

Visualization: Synthesis Workflow



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Caption: Regioselective synthesis of the diethyl ester via Knochel base followed by hydrolysis to the target diacid.

Part 4: Reactivity & Applications[1]

Metal-Organic Frameworks (MOFs)

The **2-Bromopyridine-3,5-dicarboxylic acid** is a "bent" linker. Unlike linear terephthalic acid, the 120° angle between carboxylates (positions 3 and 5) induces curvature in the coordination network, often leading to:

- Helical Channels: The pyridine nitrogen can act as a secondary binding site or a hydrogen bond acceptor, influencing pore topology.
- Post-Synthetic Modification (PSM): The C2-Bromine is a "handle." After forming the MOF, the bromine can be substituted (e.g., with azides or amines) to modify pore chemistry without collapsing the framework.

Medicinal Chemistry Scaffold

The molecule allows for Orthogonal Functionalization:

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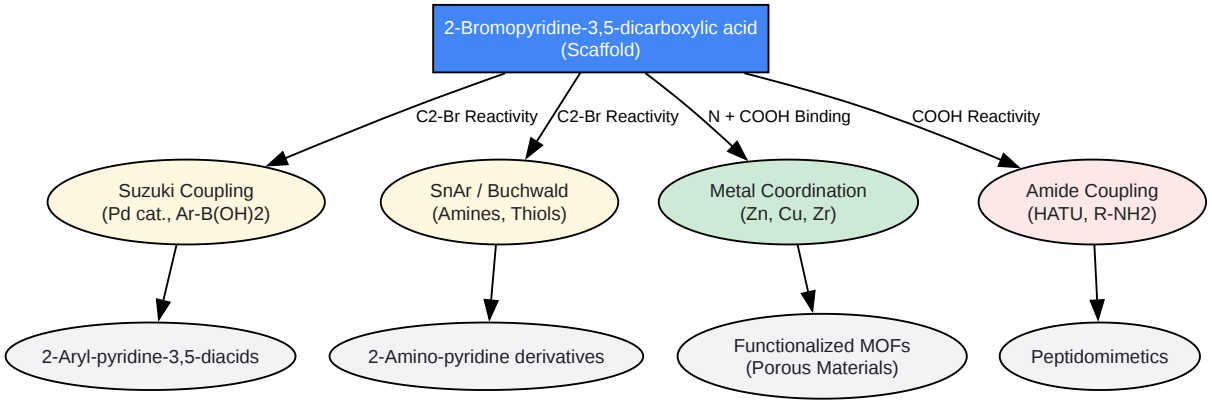
- Site A (C2-Br): Susceptible to Suzuki-Miyaura coupling (Ar-B(OH)$_2$) or Buchwald-Hartwig amination. The electron-poor nature of the ring facilitates oxidative addition to Pd(0).
- Site B (C3/C5-COOH): Can be differentiated if one is sterically protected, but typically reacted together to form amides or heterocycles.

Visualization: Reactivity Logic



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Caption: Orthogonal reactivity map showing C2-Bromine displacement vs. carboxylate coordination/coupling.

Part 5: Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).[1]
- Specific Risk: As a halogenated pyridine, potential for sensitization exists.
- Storage: Keep cold (2–8 °C) and dry. The ester is stable; the free acid may decarboxylate at very high temperatures (>200 °C).
- Incompatibility: Strong oxidizing agents, strong bases (induces hydrolysis).[1]

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References

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  - Title: $TMP_2Mg \cdot 2LiCl$ and Related Bases for the Metalation of Unsaturated Substr
  - Source: Dissertation, LMU München (2010).
  - URL:[Link]
- Commercial Precursor Data (Diethyl Ester)
  - Title: Diethyl 2-bromopyridine-3,5-dicarboxyl
  - Source: MolAid / Chemical D
  - URL:[Link]
- Related MOF Chemistry (Pyridine-3,5-dicarboxylates)
  - Title: New metal–organic frameworks derived from pyridine-3,5-dicarboxylic acid.[2]
  - Source: CrystEngComm (RSC), 2020. (Context for ligand geometry).
  - URL:[Link]

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Sources

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- To cite this document: BenchChem. [Technical Guide: 2-Bromopyridine-3,5-dicarboxylic Acid & Derivatives]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b12851999/docs#technical-guide-2-bromopyridine-3-5-dicarboxylic-acid-derivatives]

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